

Application Note: Quantification of Butyl Octyl Phthalate in Plastic Materials

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Compound of Interest

Compound Name: *Butyl octyl phthalate*

Cat. No.: *B165906*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Butyl octyl phthalate (BOP), a member of the phthalate ester family, is a common plasticizer used to enhance the flexibility and durability of polymers, particularly polyvinyl chloride (PVC). [1] Since phthalates are not chemically bound to the polymer matrix, they can leach from plastic products into the environment, food, and consumer goods.[1][2] Growing concerns over the potential endocrine-disrupting properties and other adverse health effects of phthalates have led to regulatory restrictions on their use in various products, such as toys, food packaging, and medical devices.[1][3][4][5] Consequently, accurate and reliable quantification of **butyl octyl phthalate** in plastic materials is essential for quality control, regulatory compliance, and risk assessment.

This application note provides detailed protocols for the quantification of **butyl octyl phthalate** in plastic materials using the most common analytical techniques: Gas Chromatography-Mass Spectrometry (GC-MS) and High-Performance Liquid Chromatography (HPLC).

Analytical Approaches

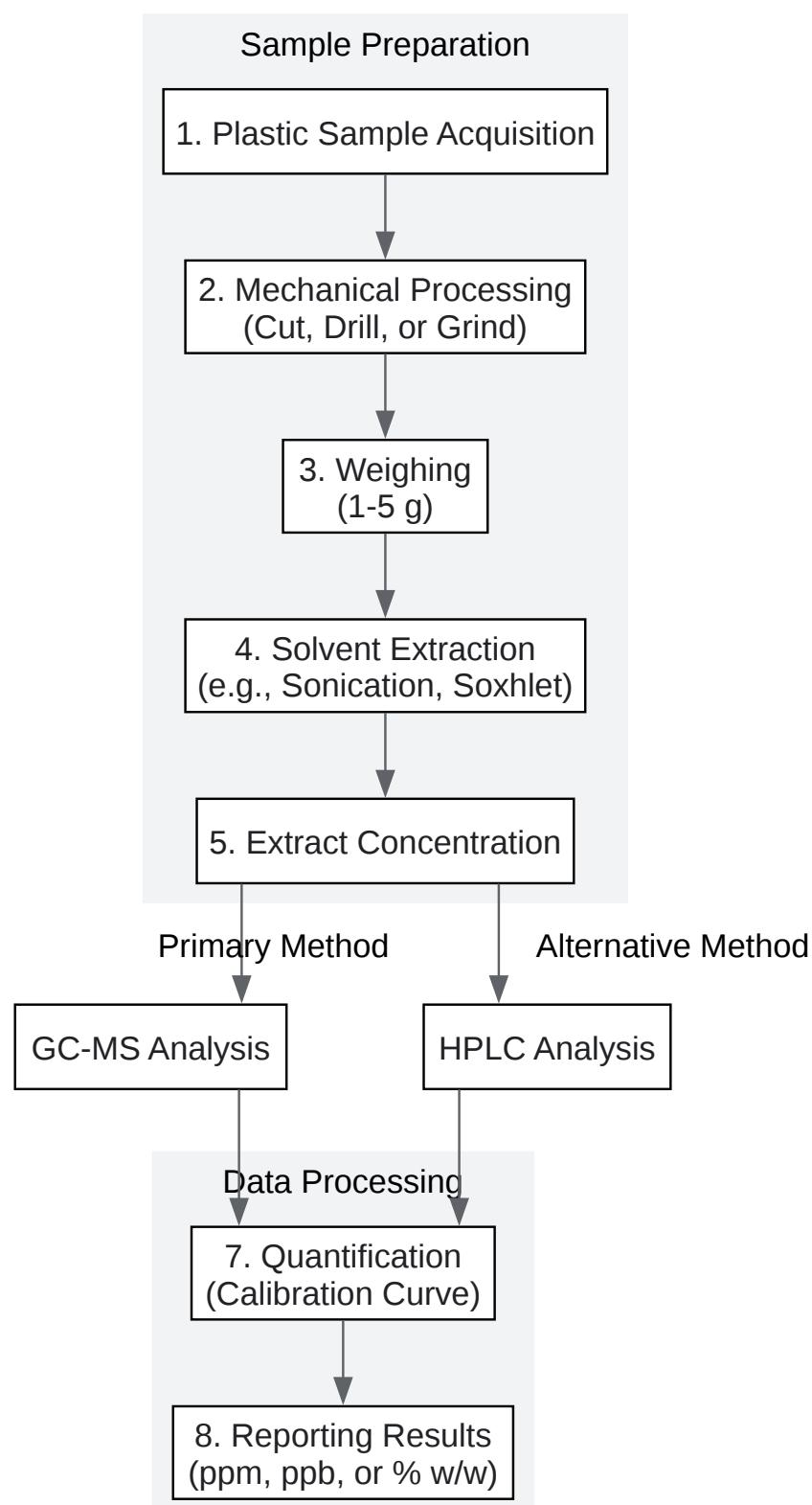
Gas Chromatography coupled with Mass Spectrometry (GC-MS) is the most widely used method for the identification and quantification of phthalates in plastic materials.[3][6] It offers excellent chromatographic resolution and sensitivity, and the mass spectral data provides

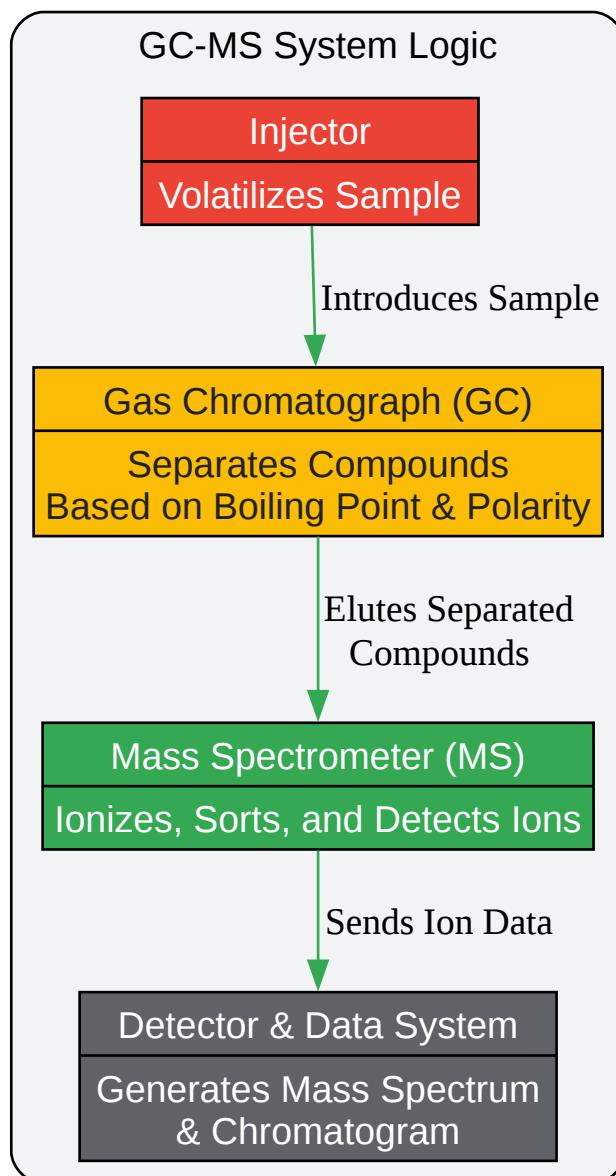
definitive compound identification.^[6] HPLC is another powerful technique used for phthalate analysis, often with UV detection.^{[7][8]}

The general workflow for analysis involves two main stages: extraction of the phthalate from the plastic matrix, followed by instrumental analysis.

Experimental Workflow

The overall process for quantifying **butyl octyl phthalate** from a plastic sample is illustrated below.





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